

# Application of Tetrazine Click Chemistry in Proteomics: Detailed Application Notes and Protocols

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## Compound of Interest

Compound Name: Tetrazine-Ph-NHCO-PEG4-alkyne

Cat. No.: B12426334

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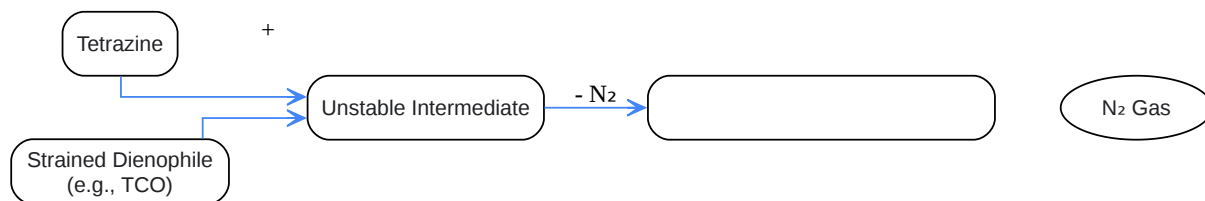
For Researchers, Scientists, and Drug Development Professionals

Tetrazine click chemistry, a cornerstone of bioorthogonal chemistry, has emerged as a powerful tool in proteomics research. Its exceptional kinetics and high specificity enable the precise labeling and tracking of proteins in complex biological systems, from in vitro assays to live cells and organisms.<sup>[1][2]</sup> This is primarily driven by the inverse-electron-demand Diels-Alder (iEDDA) reaction between a tetrazine and a strained dienophile, such as a trans-cyclooctene (TCO).<sup>[2][3]</sup> This reaction is incredibly fast and proceeds efficiently under physiological conditions without the need for a catalyst, making it ideal for studying proteins in their native environment.<sup>[4][5]</sup>

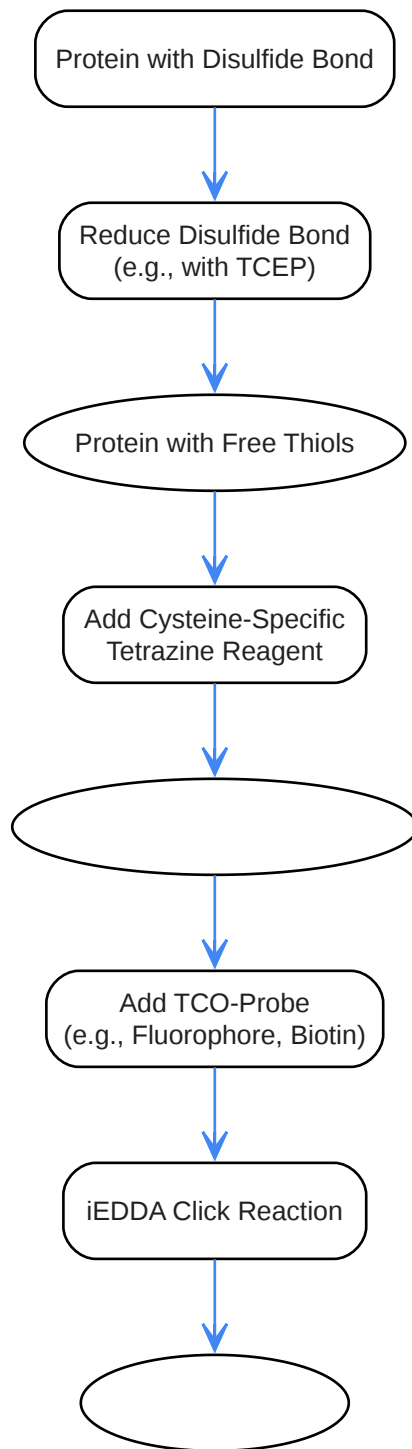
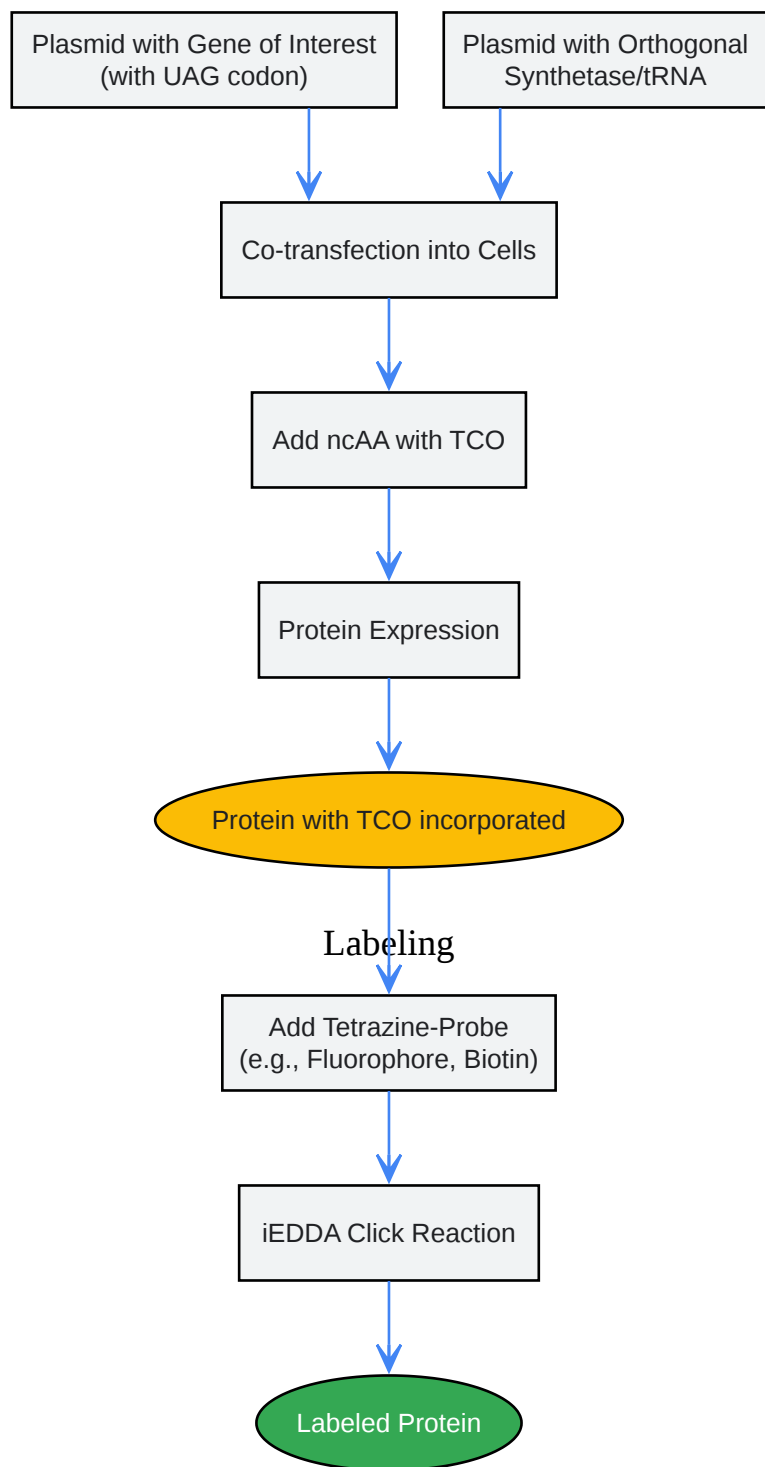
This document provides detailed application notes and protocols for leveraging tetrazine click chemistry in various proteomics workflows, including protein labeling, the study of protein-protein interactions, and drug development applications.

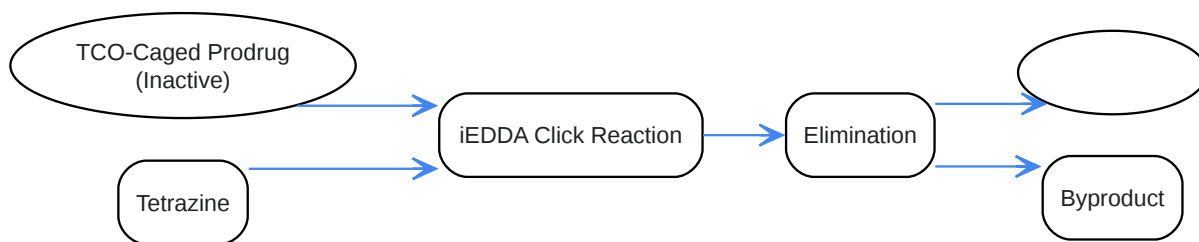
## Core Principle: The Inverse-Electron-Demand Diels-Alder (iEDDA) Reaction

The foundation of tetrazine click chemistry lies in the iEDDA reaction, a [4+2] cycloaddition between an electron-poor tetrazine and an electron-rich, strained alkene or alkyne (the dienophile).<sup>[1]</sup> This reaction is characterized by its exceptionally fast rate constants and its bioorthogonality, meaning it does not interfere with native cellular processes.<sup>[1][4]</sup>



## Protein Synthesis





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